

NSC781406: A Technical Guide for Academic Researchers

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **NSC781406**, a potent dual inhibitor of Phosphoinositide 3-kinase (PI3K) and mammalian Target of Rapamycin (mTOR). This document outlines its mechanism of action, key quantitative data, and detailed experimental protocols for its use in academic research, with a focus on its application in cancer studies.

Core Compound Information

NSC781406 is a synthetic, small-molecule inhibitor belonging to the benzenesulfonamide derivative class.[1] It has been identified as a highly potent dual inhibitor of the PI3K/mTOR signaling pathway, a critical regulator of cell growth, proliferation, and survival that is frequently dysregulated in various cancers.[1][2]

Quantitative Data

The inhibitory activity and anti-proliferative effects of **NSC781406** have been quantified across various enzymatic and cell-based assays.

Table 1: In Vitro Kinase Inhibitory Activity of NSC781406



Target	IC50 (nM)
ΡΙ3Κα	2.0
mTOR	Not explicitly quantified in the primary source, but identified as a potent inhibitor.

Data sourced from Chen et al., 2016.[1]

Table 2: In Vitro Anti-proliferative Activity of NSC781406

Cell Line	Cancer Type	IC50 (nM)
BEL-7404	Hepatocellular Carcinoma	20

Data sourced from Chen et al., 2016.[1]

Table 3: NCI-60 Cell Line Screen Data for NSC781406

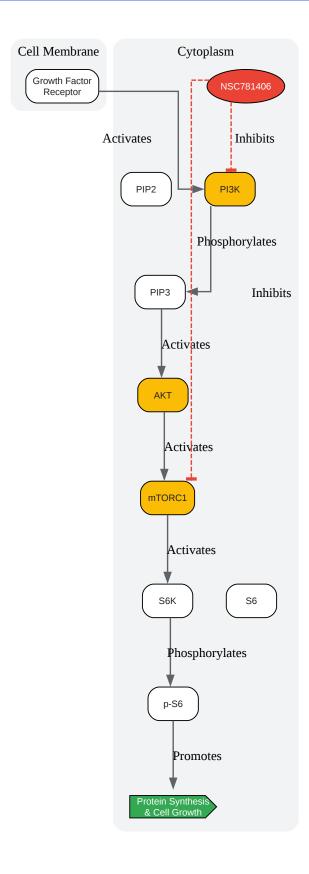
Parameter	Value
Mean GI50	65 nM

GI50 is the concentration required to inhibit cell growth by 50%. Data from the NCI-60 screen indicates broad anti-proliferative activity across a panel of 60 human cancer cell lines.[3][4]

Signaling Pathway

NSC781406 exerts its anti-tumor effects by targeting the PI3K/mTOR signaling pathway. Upon activation by growth factors, PI3K phosphorylates PIP2 to PIP3, which in turn activates AKT. Activated AKT promotes cell survival and proliferation through various downstream effectors. A key downstream target of both PI3K/AKT and mTOR is the S6 ribosomal protein, whose phosphorylation is critical for protein synthesis and cell growth. By inhibiting both PI3K and mTOR, **NSC781406** effectively blocks this signaling cascade at two crucial points, leading to the inhibition of cell proliferation and survival.









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